

An In-depth Technical Guide to 6-Methylindole (CAS 3420-02-8)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **6-Methylindoline**

Cat. No.: **B1340719**

[Get Quote](#)

A Note on Chemical Identity: This technical guide focuses on the compound associated with CAS number 3420-02-8, which is 6-Methylindole. The initial request specified "**6-Methylindoline**" with this CAS number; however, **6-Methylindoline** is a distinct chemical entity (CAS 6951-36-6). This document pertains exclusively to 6-Methylindole.

Introduction

6-Methylindole, also known as 6-Methyl-1H-indole, is an aromatic heterocyclic organic compound belonging to the indole family.^[1] It is characterized by a bicyclic structure composed of a fused benzene and pyrrole ring, with a methyl group substituted at the sixth position.^[1] This compound serves as a versatile building block and a crucial intermediate in the synthesis of a wide array of biologically active molecules and complex organic compounds.^[1] Its derivatives have shown significant promise in medicinal chemistry, leading to the development of novel therapeutic agents.^{[2][3]} 6-Methylindole is also utilized in the agrochemical, material science, and flavor and fragrance industries.^[4]

Chemical and Physical Properties

6-Methylindole is typically a white to off-white or pale yellow solid or liquid, depending on its purity and the ambient temperature.^{[1][4][5]} It is sparingly soluble in water but soluble in organic solvents like ethanol and ether.^[5]

Property	Value	Citations
CAS Number	3420-02-8	[1] [2] [3]
Molecular Formula	C ₉ H ₉ N	[1] [4]
Molecular Weight	131.17 g/mol	[2] [6]
Appearance	White or Colorless to Yellow to Orange powder, lump, or clear liquid	[4]
Melting Point	29-32 °C	[4] [7]
Boiling Point	112 °C at 5 mmHg (lit.) 266 °C (lit.)	[2] [3] [2]
Density	1.059 g/mL at 25 °C (lit.)	[2] [3]
Refractive Index (n _{20/D})	1.607 (lit.)	[2] [3]
Flash Point	>110 °C (>230 °F) - closed cup	[2] [8]
pKa	17.36 ± 0.30 (Predicted)	[5]
InChI	1S/C9H9N/c1-7-2-3-8-4-5-10-9(8)6-7/h2-6,10H,1H3	[1] [3]
InChIKey	ONYNOPPOVKYGRS-UHFFFAOYSA-N	[9]
SMILES	Cc1ccc2cc[nH]c2c1	[1] [3]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of 6-Methylindole.

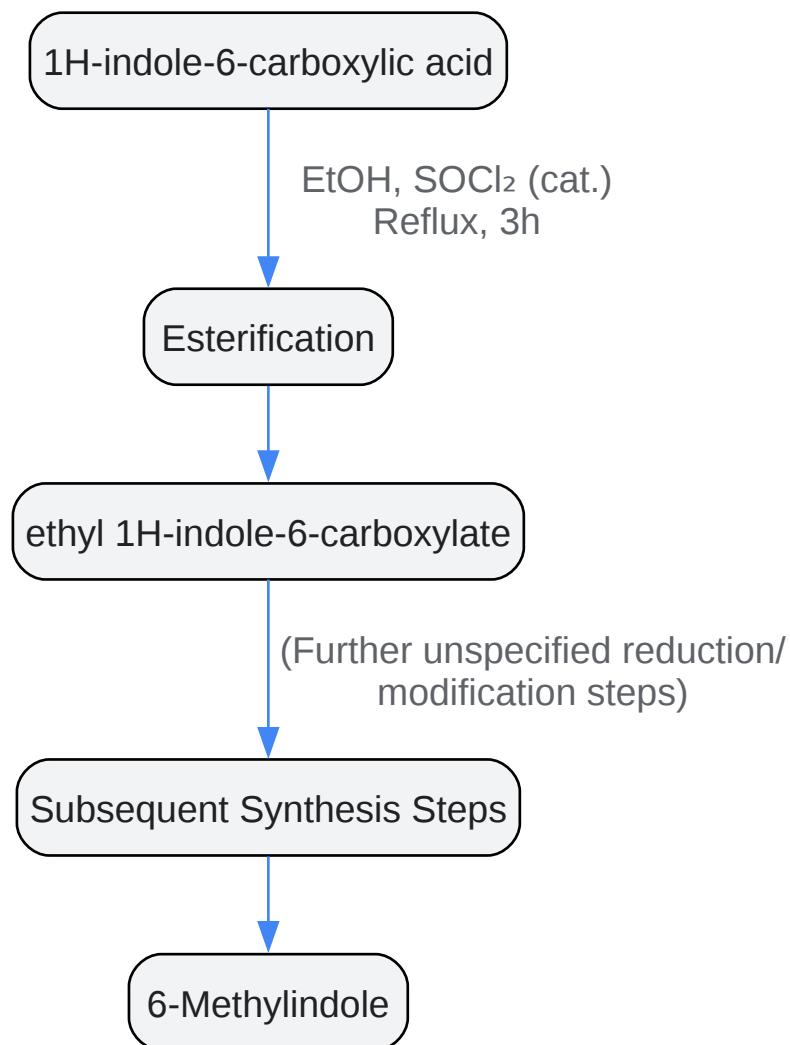
- ¹H NMR: Proton NMR data is available for 6-Methylindole, providing information on the chemical environment of its hydrogen atoms.[\[9\]](#)

- ^{13}C NMR: The carbon skeleton of the molecule has been characterized using ^{13}C NMR spectroscopy.[10]
- Mass Spectrometry (MS): Mass spectral data, including GC-MS, is available, confirming its molecular weight.[6]
- Infrared (IR) Spectroscopy: FTIR spectra have been recorded from the melt, showing the characteristic vibrational modes of the molecule.[6]
- Raman Spectroscopy: Raman spectral data is also available for this compound.[6]
- Rotationally Resolved Electronic Spectroscopy: Studies have determined that the lowest electronically excited state (S1) of 6-Methylindole has Lb-character, based on the orientation of the transition dipole moment and the values of the permanent dipole moments.[11]

Synthesis and Experimental Protocols

While various industrial methods exist, such as Friedel-Crafts alkylation of indole or transition-metal-catalyzed coupling reactions, a specific laboratory-scale synthesis has been documented.[5]

Logical Workflow for Synthesis



[Click to download full resolution via product page](#)

Caption: General workflow for synthesizing 6-Methylindole from a carboxylic acid precursor.

Experimental Protocol: Synthesis of ethyl 1H-indole-6-carboxylate (Intermediate)

This protocol describes the initial esterification step in a synthetic route towards indole derivatives, as detailed in a cited publication.[12]

Materials:

- 1H-indole-6-carboxylic acid (0.5 g, 0.3 mmol)

- Ethanol (EtOH, 15 mL)
- Thionyl chloride (SOCl₂, 0.22 mL, 3 mmol)
- Ethyl acetate
- Saturated sodium bicarbonate (NaHCO₃) solution
- Anhydrous sodium sulfate (Na₂SO₄)

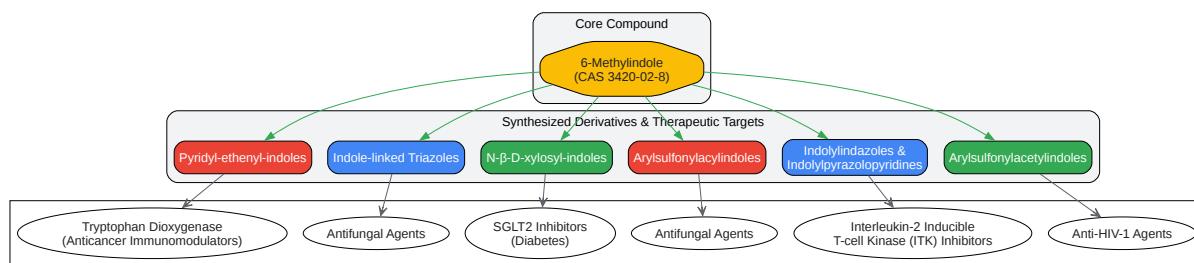
Procedure:

- A solution of 1H-indole-6-carboxylic acid in ethanol is prepared in a suitable reaction flask.
- The solution is cooled to 0 °C using an ice bath.
- Thionyl chloride is added dropwise to the cooled solution.
- The reaction mixture is then heated to reflux and maintained for 3 hours.
- After the reaction is complete, the solvent (ethanol) is removed under reduced pressure.
- The resulting residue is dissolved in ethyl acetate (50 mL).
- The ethyl acetate solution is washed with a saturated NaHCO₃ solution, followed by a water wash.
- The organic layer is dried over anhydrous Na₂SO₄.
- The solvent is removed under vacuum to yield the ethyl 1H-indole-6-carboxylate ester.[\[12\]](#)
- The resulting ester is used in subsequent steps for the synthesis of the final product.[\[12\]](#)

Analysis: The intermediate product can be confirmed by LC-MS, expecting a peak at m/z: 162.2 [M+H]⁺.[\[12\]](#)

Applications in Research and Drug Development

6-Methylindole is a key starting material for the synthesis of various classes of therapeutic agents.[2][3] Its scaffold is integral to molecules targeting a range of diseases.



[Click to download full resolution via product page](#)

Caption: Applications of 6-Methylindole in the synthesis of various therapeutic agents.

Key Applications:

- Anticancer Immunomodulators: It is a reactant for preparing pyridyl-ethenyl-indoles, which are potential tryptophan dioxygenase inhibitors.[2][3]
- Antifungal Agents: Used to synthesize indole-linked triazole derivatives and aminoguanidine derivatives of arylsulfonylacylindoles.[2][3]
- Diabetes Management: Serves as a precursor for N-β-D-xylosyl-indole derivatives, which act as SGLT2 inhibitors for managing hyperglycemia.[2][3]
- Anti-HIV-1 Agents: Employed in the preparation of arylsulfonylacetylindoles.[3]

- Kinase Inhibitors: Used to prepare indolylindazoles and indolylpyrazolopyridines as inhibitors of Interleukin-2 inducible T-cell kinase (ITK).[3][13]
- Agrochemicals: It is explored for developing pesticides and herbicides.[4]
- Material Science: Incorporated into polymers and resins to improve their thermal stability and mechanical properties.[4]

Safety and Handling

Proper handling of 6-Methylindole is essential due to its potential health hazards.

Safety Aspect	Information	Citations
GHS Pictogram	Exclamation mark (GHS07)	[3]
Signal Word	Warning	[2]
Hazard Statements	H315: Causes skin irritation. [2]	[2]
H319: Causes serious eye irritation.		
H335: May cause respiratory irritation.	[2]	
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.	[2]
P264: Wash skin thoroughly after handling.		
P280: Wear protective gloves/eye protection/face protection.		
P302 + P352: IF ON SKIN: Wash with plenty of soap and water.		
P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses...		
Target Organs	Respiratory system	[2] [3]
Personal Protective Equipment (PPE)	Dust mask (type N95 US), eyeshields, gloves.	[2]
Storage Conditions	Store refrigerated (0-10°C). Keep in a dry, well-ventilated place. Keep container tightly	[14]

closed. Store under inert gas;
sensitive to light, air, and heat.

Incompatibility	Strong oxidizing agents.	[15]
WGK (Water Hazard Class)	WGK 3 (Germany)	[2]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS 3420-02-8: 6-Methylindole | CymitQuimica [cymitquimica.com]
- 2. 6-Methylindole 97 3420-02-8 [sigmaaldrich.com]
- 3. 6-メチルインドール 97% | Sigma-Aldrich [sigmaaldrich.com]
- 4. chemimpex.com [chemimpex.com]
- 5. Page loading... [wap.guidechem.com]
- 6. 1H-Indole, 6-methyl- | C9H9N | CID 137928 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. 148416-38-0 Cas No. | 6 | Matrix Scientific [matrixscientific.com]
- 8. 6-methyl indole, 3420-02-8 [thegoodsentscompany.com]
- 9. 6-Methylindole(3420-02-8) 1H NMR [m.chemicalbook.com]
- 10. spectrabase.com [spectrabase.com]
- 11. mbp.science.ru.nl [mbp.science.ru.nl]
- 12. 6-Methylindole synthesis - chemicalbook [chemicalbook.com]
- 13. scbt.com [scbt.com]
- 14. assets.thermofisher.com [assets.thermofisher.com]
- 15. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 6-Methylindole (CAS 3420-02-8)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1340719#6-methylindoline-cas-number-3420-02-8>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com